

(S)-HexylHIBO IUPAC name and CAS number

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Compound of Interest

Compound Name: (S)-HexylHIBO

Cat. No.: B1662300

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(S)-HexylHIBO: A Technical Overview

IUPAC Name: (2S)-2-amino-3-(4-hexyl-3-oxo-1,2-oxazol-5-yl)propanoic acid[1]

CAS Number: 334887-48-8[1][2]

This document provides a technical overview of **(S)-HexylHIBO**, a compound of interest for researchers in drug development and neuroscience.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C12H20N2O4	[1]
Molecular Weight	256.30 g/mol	[1]
Melting Point	207-219 °C (decomposed)	
Density	1.176±0.06 g/cm ³	

Biological Activity

(S)-HexylHIBO, also known as (S)-Hexylhomoibotenic acid, is recognized as a group I metabotropic glutamate receptor (mGluR) antagonist. mGluRs are G-protein coupled receptors that play a crucial role in modulating synaptic plasticity and neuronal excitability. As an antagonist, **(S)-HexylHIBO** blocks the action of glutamate, the primary excitatory

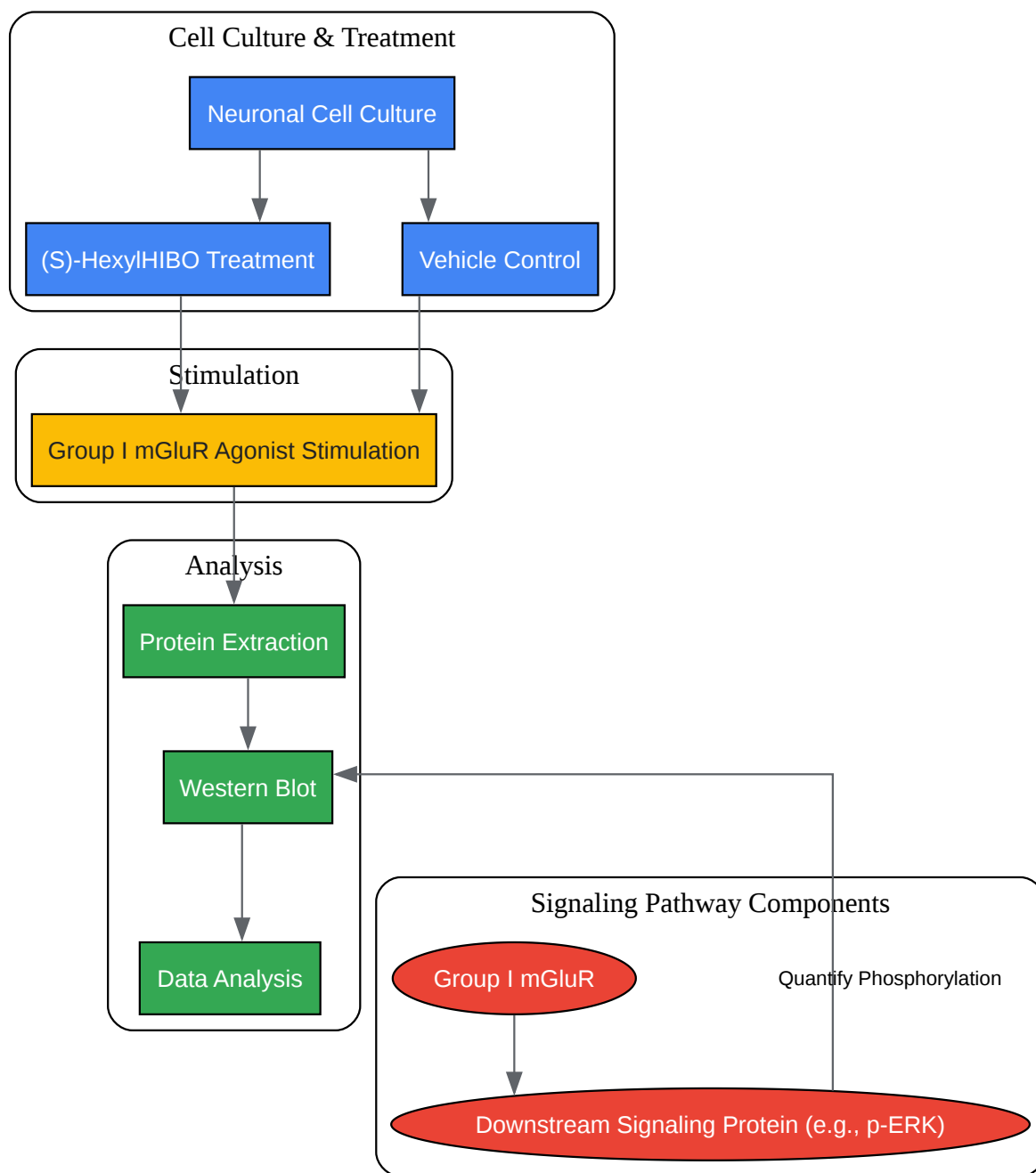
neurotransmitter in the central nervous system, at these specific receptors. This activity makes it a valuable tool for studying the physiological and pathological roles of group I mGluRs.

Experimental Protocols & Signaling Pathways

Detailed experimental protocols and specific signaling pathways involving **(S)-HexylHIBO** are highly specific to the research context. However, a generalized workflow for investigating the effects of **(S)-HexylHIBO** on a neuronal cell line can be conceptualized.

General Experimental Workflow

The following diagram illustrates a typical workflow for assessing the impact of **(S)-HexylHIBO** on a cellular signaling pathway.

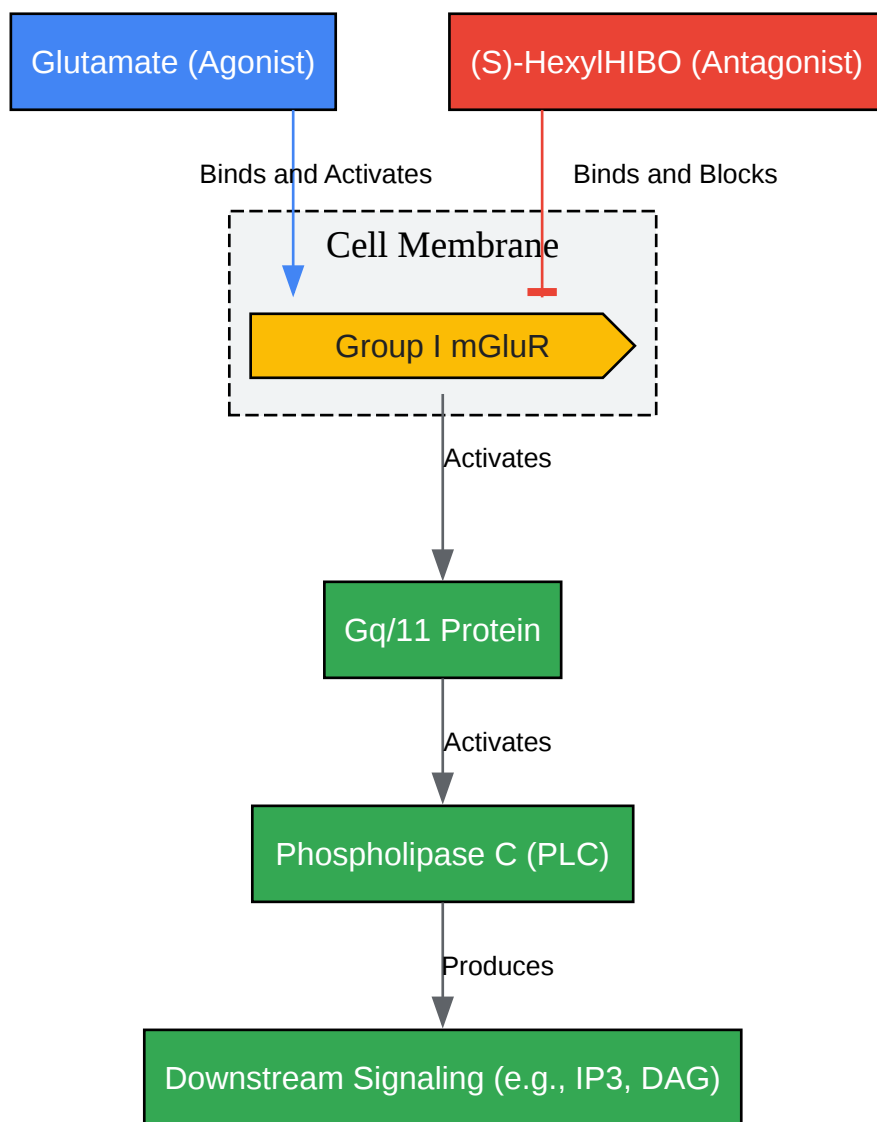


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Caption: A generalized workflow for studying the antagonistic effect of **(S)-HexylHIBO**.

Conceptual Signaling Pathway

The diagram below illustrates the antagonistic action of **(S)-HexylHIBO** on a simplified group I mGluR signaling cascade.



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References

- 1. Buy (S)-HexylHIBO | 334887-48-8 [smolecule.com]
- 2. (S)-HEXYLHIBO, CAS No. 334887-48-8 - iChemical [ichemical.com]
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